

handling and safety precautions for 2-Chloromalonaldehyde

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Compound of Interest		
Compound Name:	2-Chloromalonaldehyde	
Cat. No.:	B104417	Get Quote

Technical Support Center: 2-Chloromalonaldehyde

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **2-Chloromalonaldehyde**.

Troubleshooting Guides and FAQs

This section addresses common questions and potential issues encountered during experiments involving **2-Chloromalonaldehyde**.

General Handling and Storage

- Q1: What are the primary hazards associated with 2-Chloromalonaldehyde?
 - **2-Chloromalonaldehyde** is harmful if swallowed, in contact with skin, or if inhaled.[1][2] It causes skin and serious eye irritation, and may cause respiratory irritation.[1][2]
- Q2: What personal protective equipment (PPE) is required when handling 2-Chloromalonaldehyde?
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN
 166 (EU) or NIOSH (US) standards.[2]



- Skin Protection: Wear fire/flame resistant and impervious clothing. Handle with chemicalimpermeable gloves that have been inspected prior to use.[2]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2] Work should be conducted in a well-ventilated area, preferably a fume hood.[2]
- Q3: How should 2-Chloromalonaldehyde be stored?
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3] Keep the
 container refrigerated. It should be stored away from incompatible materials such as
 strong oxidizing agents and foodstuff containers.[2][3]
- Q4: What should I do in case of a spill?
 - In the event of a spill, ensure adequate ventilation and remove all sources of ignition.[2]
 Evacuate personnel to a safe area.[2] Use personal protective equipment, including chemical-impermeable gloves and a respirator.[2] Prevent the chemical from entering drains.[2] Sweep up the solid material and collect it in a suitable, closed container for disposal.[2][3]

First Aid

- Q5: What is the first aid procedure for inhalation of 2-Chloromalonaldehyde?
 - Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.
- Q6: What should be done in case of skin contact?
 - Immediately wash the affected area with plenty of soap and water.[3] Remove all contaminated clothing and shoes.[3] Seek medical attention.[3]
- Q7: What is the first aid protocol for eye contact?
 - Rinse the eyes cautiously with water for at least 15 minutes, making sure to also rinse under the eyelids.[3] Remove contact lenses if present and easy to do so.[3] Continue rinsing and get immediate medical attention.[3]



- Q8: What should I do if 2-Chloromalonaldehyde is accidentally ingested?
 - Rinse the mouth with water. Do not induce vomiting.[2] Never give anything by mouth to an unconscious person.[2] Call a doctor or Poison Control Center immediately.[2]

Experimental Issues

- Q9: My reaction with 2-Chloromalonaldehyde is not proceeding as expected. What are some common issues?
 - 2-Chloromalonaldehyde is reactive with nucleophiles such as amines and alcohols.[4]
 Ensure that your reagents and solvents are pure and dry, as contaminants can interfere
 with the reaction. The aldehyde groups are susceptible to nucleophilic attack, so reaction
 conditions should be carefully controlled.[4]
- Q10: How should 2-Chloromalonaldehyde be properly disposed of?
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][3] Do not allow the chemical to be released into the environment.[2]

Quantitative Data

The following table summarizes key quantitative data for **2-Chloromalonaldehyde**.



Property	Value	
Molecular Formula	C ₃ H ₃ ClO ₂	
Molecular Weight	106.51 g/mol [1]	
Appearance	Brown Crystalline Powder[2]	
Melting Point	140-145°C[2]	
Boiling Point	204.6°C at 760 mmHg	
Density	1.371 g/cm ³	
Flash Point	77.5°C	
Solubility	DMSO (Slightly), Ethyl Acetate (Slightly, Heated), Methanol (Slightly)	
LD50 (Oral)	Data not available	
LD50 (Dermal)	Data not available	
LC50 (Inhalation)	Data not available	
Permissible Exposure Limit (PEL)	No specific limit established. For the related compound Chloroacetaldehyde, the OSHA PEL is a ceiling of 1 ppm (3 mg/m³).[4]	

Experimental Protocols

Synthesis of 2-Chloromalonaldehyde

This protocol is adapted from a known synthetic route.

Materials:

- N,N-dimethylformamide (DMF)
- Phosphorus oxychloride (POCl₃)
- Chloroacetyl chloride



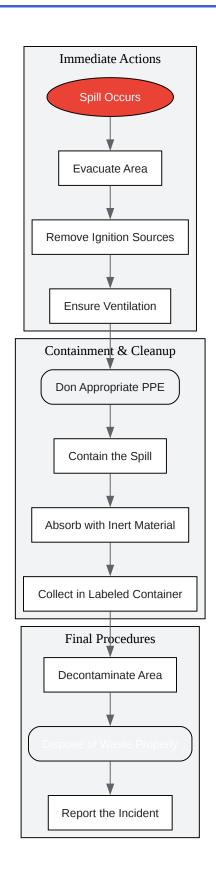
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Ethyl acetate
- Dichloromethane

Procedure:

- React N,N-dimethylformamide and phosphorus oxychloride with chloroacetyl chloride at a temperature of 0-5°C.
- The complex formed in the previous step is then reacted with a solution of sodium hydroxide.
- The sodium salt obtained is subsequently treated with hydrochloric acid to break the salt.
- 2-Chloromalonaldehyde is then extracted from the aqueous solution using ethyl acetate.
- The final product is granulated in dichloromethane to yield purified 2-Chloromalonaldehyde.

Visualizations

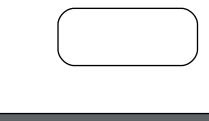




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Caption: Workflow for handling a **2-Chloromalonaldehyde** spill.

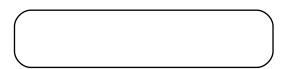




Substitution (Use a less hazardous chemical)

Engineering Controls (Fume Hood)

Administrative Controls (SOPs, Training)



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Caption: Hierarchy of safety controls for **2-Chloromalonaldehyde**.

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